

# Technical Guide: Physicochemical Properties of 1,5-Dimethyl-1,4-cyclohexadiene

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## Compound of Interest

Compound Name: 1,5-Dimethyl-1,4-cyclohexadiene

Cat. No.: B12115209

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This document provides a concise summary of the core physicochemical properties of **1,5-Dimethyl-1,4-cyclohexadiene**, a notable organic compound used in various chemical syntheses.

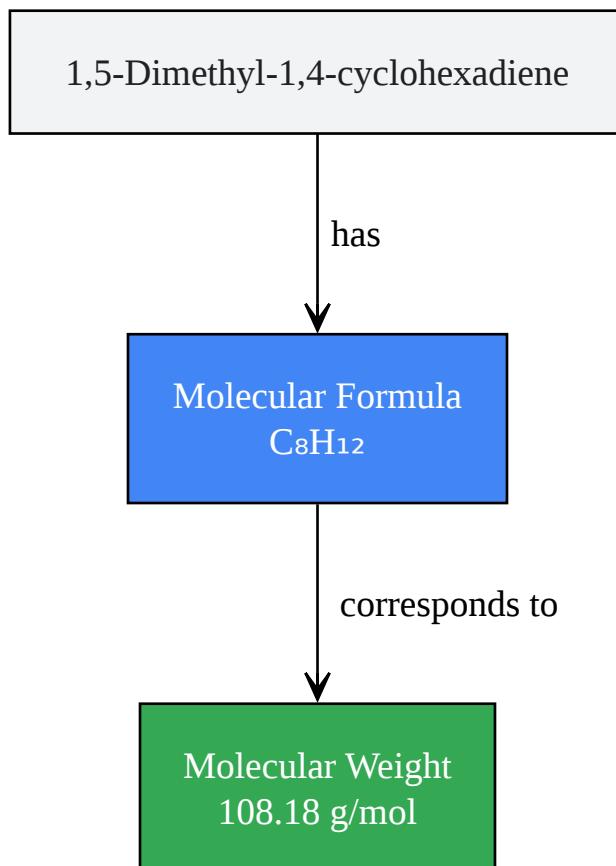
## Core Molecular Data

The fundamental molecular characteristics of **1,5-Dimethyl-1,4-cyclohexadiene** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and material specification in a research and development context.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>12</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	108.18 g/mol <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Logical Relationship of Molecular Properties

The identity of a chemical compound is intrinsically linked to its molecular formula and corresponding molecular weight. The following diagram illustrates this fundamental relationship for **1,5-Dimethyl-1,4-cyclohexadiene**.



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Logical flow from compound name to molecular properties.

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## References

- 1. [lookchem.com](http://lookchem.com) [lookchem.com]
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- 3. 1,5-Dimethyl-1,4-cyclohexadiene | C<sub>8</sub>H<sub>12</sub> | CID 138150 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 4. 1,5-Dimethyl-1,4-cyclohexadiene (CAS 4190-06-1) - Chemical & Physical Properties by Chemeo [[chemeo.com](http://chemeo.com)]

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